

Phytochemical Profile and Pharmacological Activities of Cardiospermin

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Compound Focus: Cardiospermin

CAS No.: 54525-10-9

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The table below summarizes the key information on **cardiospermin** based on current research.

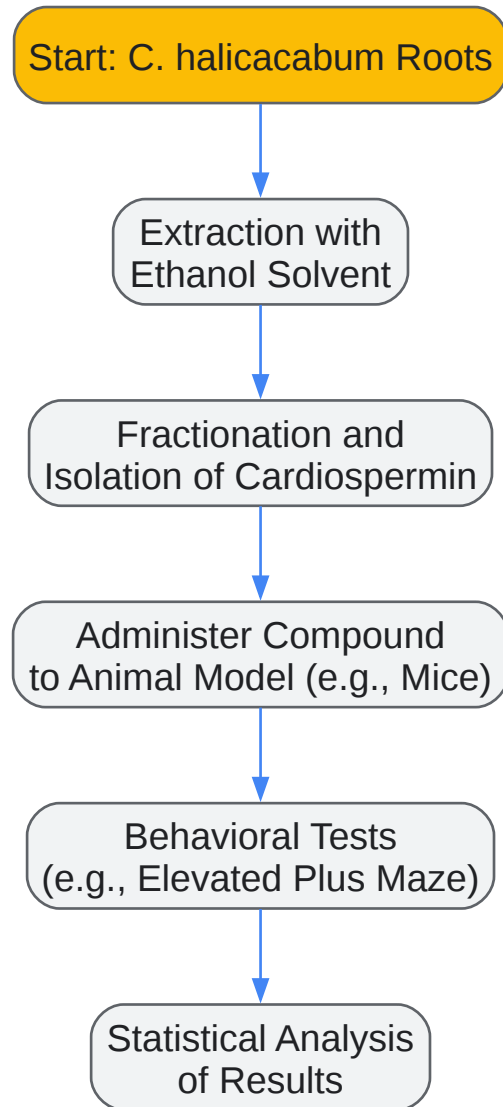
Aspect	Details
Compound Type	Cyanogenic glucoside [1] [2]
Source Plant	<i>Cardiospermum halicacabum</i> Linn. (Balloon vine) [1] [3]
Source Plant Part	Roots [2]
Isolated From	Ethanollic root extract [2]
Key Documented Activity	Anxiolytic (anti-anxiety) effect [1] [2]

Experimental Protocols for Key Activities

Research into **cardiospermin**'s effects, particularly for anxiolytic activity, involves specific experimental models and protocols.

Protocol for Anxiolytic Activity Evaluation

This methodology is used to isolate **cardiospermin** and evaluate its anxiety-reducing effects.



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*Experimental workflow for evaluating the anxiolytic activity of **cardiospermin**.*

In practice, the **isolation process** often uses techniques like column chromatography with solvents of increasing polarity (e.g., chloroform-methanol mixtures) [2]. The **anxiolytic effect** is typically evaluated *in vivo*. For example, mice are administered **cardiospermin**, and their behavior is observed in standardized

anxiety models like the elevated plus maze. This maze has open and closed arms; increased time spent in or entries into the open arms indicate reduced anxiety, with results compared to control and standard drug groups [2].

Broader Pharmacological Context of *C. halicacabum*

While **cardiospermin** is a significant compound, the therapeutic potential of *C. halicacabum* is broad due to its diverse phytochemistry. The table below summarizes other key bioactive compounds and their associated activities.

Compound Class / Bioactive Compound	Documented Pharmacological Activities
Flavonoids (e.g., Apigenin-7-O-glucuronide, Luteolin-7-O-glucuronide) [1]	Anti-inflammatory, antioxidant [1]
Phenolic Acids (e.g., Chlorogenic acid, Caffeic acid) [1]	Antioxidant [1]
Fatty Acids (e.g., in seed oil: Palmitic, Stearic, Linolenic acid) [1]	Part of the nutritional and medicinal profile [1]
Other Flavonoid Glycosides (e.g., Kaempferol-3-O- α -L-rhamnoside) [2]	Strong antioxidant potential [2]

Research Gaps and Future Directions

Despite promising findings, several areas require further investigation to advance **cardiospermin** as a therapeutic lead:

- **Mechanism of Action:** The precise molecular target and signaling pathway for **cardiospermin's** anxiolytic activity remain unelucidated [1].
- **Bioassay-Guided Isolation:** More studies are needed to conclusively link **cardiospermin** to other activities like anti-inflammatory and anti-arthritic effects, which have primarily been observed in crude plant extracts [1] [3].

- **Pharmacokinetics and Toxicity:** Data on absorption, distribution, metabolism, excretion, and comprehensive safety profiles of the isolated compound are lacking [1].
- **Human Clinical Trials:** **No clinical trials** specifically on **cardiospermin** have been conducted. Future research should focus on this to establish effective and safe dosages for humans [1].

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References

1. The balloon vine (*Cardiospermum halicacabum* Linn.) [pubmed.ncbi.nlm.nih.gov]
2. Isolation of active compounds from hydro alcoholic extract of... [ijpsr.com]
3. *Cardiospermum Halicacabum*: A Comprehensive Review ... [ijndd.in]

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